

Application Notes and Protocols: Ethylhexyl Triazone in Water-Resistant Sunscreen Formulations

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Compound of Interest

Compound Name: Ethylhexyl triazone

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Introduction

Ethylhexyl Triazone, also known as Octyl Triazone or Uvinul T 150, is a highly effective and photostable organic UVB filter.^{[1][2]} Its chemical properties make it an excellent candidate for use in water-resistant and long-lasting sunscreen formulations. This document provides detailed application notes, experimental protocols for evaluating water resistance, and a summary of available data regarding its performance.

Ethylhexyl Triazone is an oil-soluble, colorless, and odorless powder that is particularly noted for its high absorption of UVB radiation, with a peak protection at approximately 314 nm.^{[2][3]} A key characteristic of **Ethylhexyl Triazone** is its strong affinity for the keratin in the skin, which, combined with its insolubility in water, contributes significantly to the water resistance of sunscreen products.^[1] This allows for the formulation of high SPF sunscreens that maintain their efficacy even after prolonged water exposure.^[5]

Key Properties and Formulation Guidelines

A summary of the key properties of **Ethylhexyl Triazone** relevant to water-resistant formulations is presented below.

Property	Value/Description	Significance in Water-Resistant Formulations
INCI Name	Ethylhexyl Triazone	Standardized nomenclature for cosmetic ingredient labeling.
Chemical Formula	C48H66N6O6	
Molecular Weight	823.07 g/mol	Its large molecular size limits dermal penetration, enhancing safety.[6]
Solubility	Oil-soluble; Insoluble in water	Essential for incorporation into the oil phase of emulsions and prevents it from being easily washed off.[3][6]
UV Absorption Max (λ_{max})	~314 nm (UVB range)	Provides powerful protection against the primary spectrum of UV radiation that causes sunburn.[2][3][4]
Photostability	Excellent	Maintains its protective capabilities even after prolonged exposure to UV radiation, ensuring long-lasting efficacy.[2][4]
Affinity for Skin Keratin	High	The polar nature of the molecule promotes adhesion to the skin, enhancing its substantivity and water resistance.[1]
Regulatory Status	Approved for use up to 5% in the EU and Japan. Not currently approved as a sunscreen active ingredient in the USA or Canada.[6]	Important consideration for global product development.

Formulation Recommendations:

- **Concentration:** Typically used at concentrations ranging from 1% to 5% in sunscreen formulations, depending on the desired SPF level and in combination with other UV filters.[3]
- **Dispersion:** As an oil-soluble ingredient, **Ethylhexyl Triazone** should be incorporated into the oil phase of the emulsion. Heating is typically required to ensure complete dissolution.
- **Synergy with other filters:** It is often used in combination with other UVA and UVB filters to achieve broad-spectrum protection.[3]
- **Emulsion Type:** While it can be used in various formulation types, its properties are particularly advantageous in water-in-oil (W/O) emulsions, which are known for their inherent water resistance.

Efficacy in Water-Resistant Formulations:

Quantitative Data

A clinical trial was conducted to compare the persistence of SPF 30 in organic and inorganic sunscreens on swimmers. The organic sunscreen formulation included a combination of filters: diethylamino hydroxybenzoyl hexyl benzoate, tris-biphenyl triazine, **ethylhexyl triazone**, ethylhexyl salicylate, methylene bis-benzotriazolyl tetramethylbutylphenol, and bis-ethylhexyloxyphenol methoxyphenyl triazine. The inorganic sunscreen contained titanium dioxide and zinc oxide. The study provides valuable insight into the performance of a formulation containing **Ethylhexyl Triazone** in real-world conditions.

Sunscreen Type	Median SPF Before Swimming (Range)	Median SPF After Swimming (Range)	Statistical Significance of SPF Decrease
Organic (containing Ethylhexyl Triazone)	30 (24-47)	9.9 (6-19)	p < 0.001
Inorganic	27 (23-47)	12.3 (8-19)	p < 0.001

Data adapted from a double-blind, randomized clinical trial.[3]

The results indicate a statistically significant decrease in SPF for both sunscreen types after swimming.[3] While the inorganic sunscreen retained a slightly higher median SPF post-immersion in this particular study, the organic formulation, which included **Ethylhexyl Triazone**, still provided a measurable level of protection.[3] The study highlights the importance of reapplication of sunscreen after water activities, regardless of the type of UV filters used.

Experimental Protocols for Water Resistance Testing

The evaluation of a sunscreen's water resistance is a critical step in product development and for substantiating label claims. Standardized in vivo and in vitro methods are utilized for this purpose.

In Vivo Water Resistance Testing Protocol (Based on ISO 18861 and ISO 24444)

This protocol determines the Sun Protection Factor (SPF) of a sunscreen product after a defined period of water immersion.

1. Subject Recruitment and Selection:

- Enroll a panel of healthy adult volunteers with skin types I, II, or III (Fitzpatrick classification).
- Subjects should be free of any dermatological conditions that could interfere with the results.
- Obtain informed consent from all participants.

2. Test Site Demarcation:

- Mark out specific areas on the subjects' backs (typically the infrascapular region) for sunscreen application and as unprotected control sites.

3. Initial SPF Determination (Pre-Immersion):

- Apply the test sunscreen formulation containing **Ethylhexyl Triazone** at a uniform concentration of 2.0 mg/cm² to the designated test sites.

- Allow the sunscreen to dry for 15-30 minutes.
- Expose the test sites and an unprotected control site to a series of incremental doses of UV radiation from a solar simulator with a defined and known output.
- Assess the Minimal Erythema Dose (MED) for both protected (MEDp) and unprotected (MEDu) skin 16-24 hours after UV exposure. The MED is the lowest UV dose that produces the first perceptible, unambiguous erythema with defined borders.
- Calculate the static SPF using the formula: $SPF = MEDp / MEDu$.

4. Water Immersion Procedure:

- Subjects undergo a standardized water immersion cycle. For a "water-resistant" claim, this typically involves two 20-minute immersions. For a "very water-resistant" claim, four 20-minute immersions are usually required.
- The water in the immersion tub (e.g., a whirlpool) should be maintained at a controlled temperature (e.g., 29-34°C) and may have controlled agitation.
- A 15-minute rest period out of the water is typically observed between immersions.

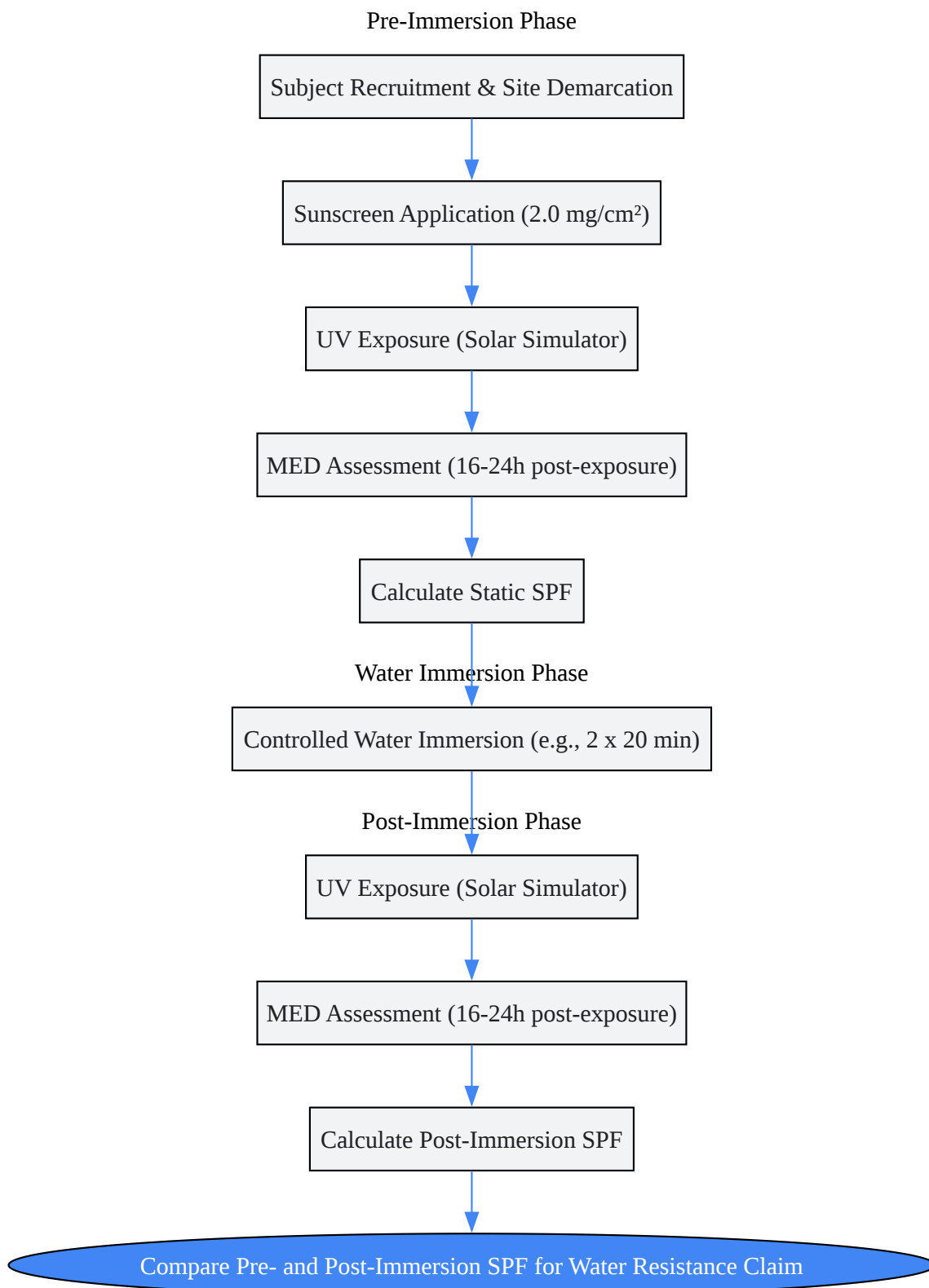
5. Post-Immersion SPF Determination:

- After the final immersion and a brief drying period (without toweling the test sites), repeat the UV exposure and MED assessment as described in step 3 on the same test sites.
- Calculate the post-immersion SPF.

6. Calculation of Water Resistance:

- The product is deemed "water-resistant" if the mean SPF after water immersion is at least 50% of the mean SPF before immersion.

Experimental Workflow for In Vivo Water Resistance Testing



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Caption: In Vivo Water Resistance SPF Testing Workflow.

In Vitro Water Resistance Testing Protocol (Qualitative/Quantitative)

In vitro methods provide a more rapid and cost-effective approach for screening the water resistance of formulations during development. These methods typically use a synthetic substrate to mimic the skin's surface.

1. Substrate Preparation:

- Use polymethyl methacrylate (PMMA) plates with a roughened surface to simulate the topography of the skin.
- Record the initial weight of each plate.

2. Product Application:

- Apply a precise amount of the sunscreen formulation (e.g., 1.3 mg/cm²) evenly across the surface of the PMMA plates.
- Allow the product to dry for a specified period (e.g., 15-30 minutes) in a dark place at room temperature.

3. Pre-Immersion SPF Measurement:

- Measure the UV transmittance of the sunscreen film on the plates using a spectrophotometer equipped with an integrating sphere.
- Calculate the in vitro SPF and other relevant metrics (e.g., UVA protection factor) from the transmittance data.

4. Water Immersion:

- Place the plates in a holder and immerse them in a container of purified water at a controlled temperature (e.g., 34°C).
- The water should be agitated at a constant, gentle speed (e.g., 15 rpm) for a defined duration (e.g., 20 or 40 minutes).

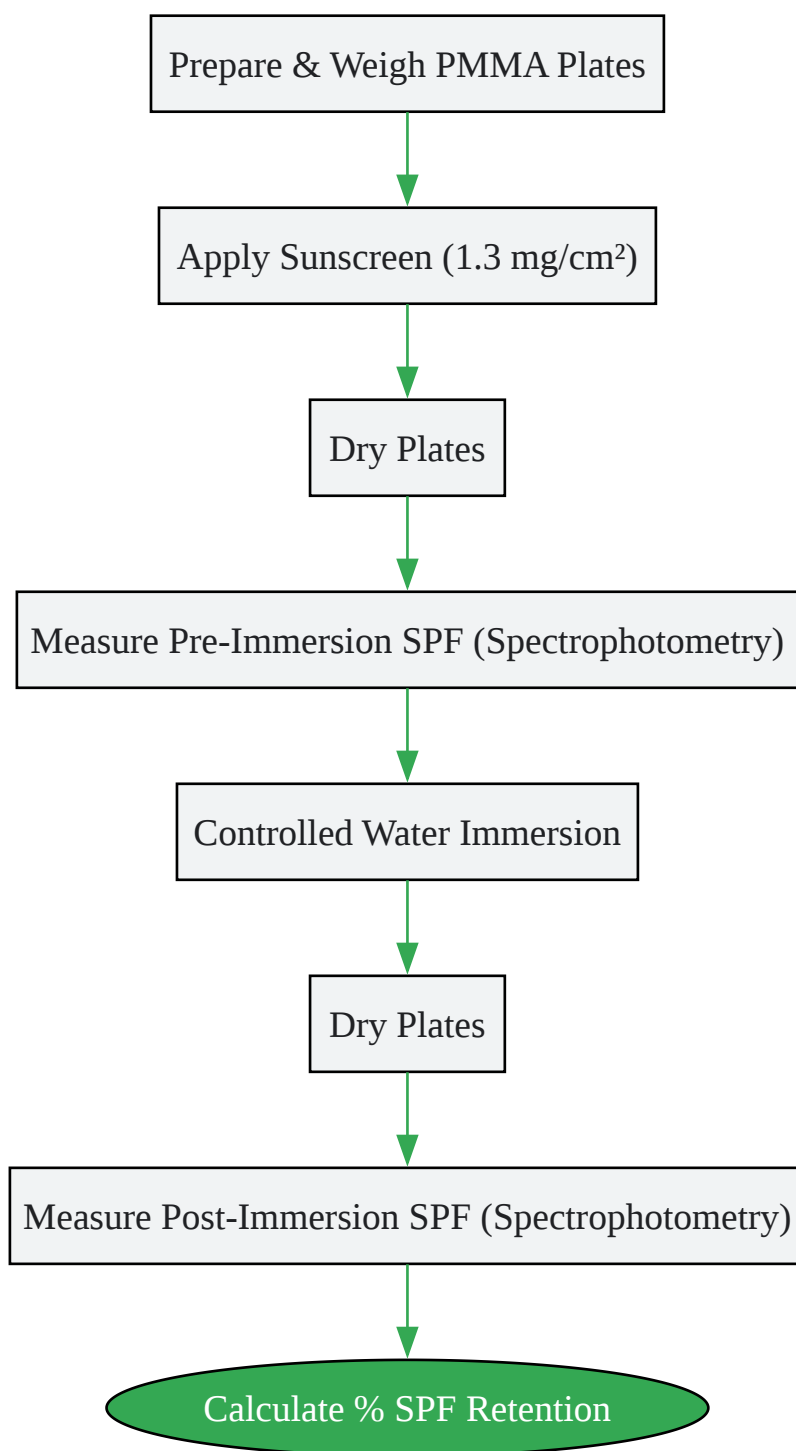
5. Post-Immersion SPF Measurement:

- Carefully remove the plates from the water, allow them to dry completely without blotting, and then re-measure the UV transmittance as in step 3.
- Calculate the post-immersion in vitro SPF.

6. Data Analysis:

- Calculate the percentage of SPF retention: $\% \text{ SPF Retention} = (\text{Post-immersion SPF} / \text{Pre-immersion SPF}) \times 100$.
- A retention of $\geq 50\%$ is often used as an indicator of water resistance, though this should ideally be correlated with in vivo data.

Experimental Workflow for In Vitro Water Resistance Testing



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Caption: In Vitro Water Resistance SPF Testing Workflow.

Conclusion

Ethylhexyl Triazone is a valuable UV filter for the development of high-SPF, water-resistant sunscreen formulations. Its inherent properties of oil solubility, high photostability, and strong affinity for skin keratin contribute significantly to its efficacy in products designed for use during activities that involve sweating or swimming. The standardized in vivo and in vitro protocols outlined provide robust frameworks for substantiating water resistance claims. While the available quantitative data from a comparative clinical trial demonstrates the performance of a formulation containing **Ethylhexyl Triazone**, further studies isolating its specific contribution at various concentrations would be beneficial for formulators. Nevertheless, its established characteristics make **Ethylhexyl Triazone** a reliable choice for creating durable and effective sun protection products.

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